

Application Notes and Protocols for AVX001 in Stratified Epithelial Culture Models

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Compound of Interest

Compound Name: AVX001

Cat. No.: B1665854

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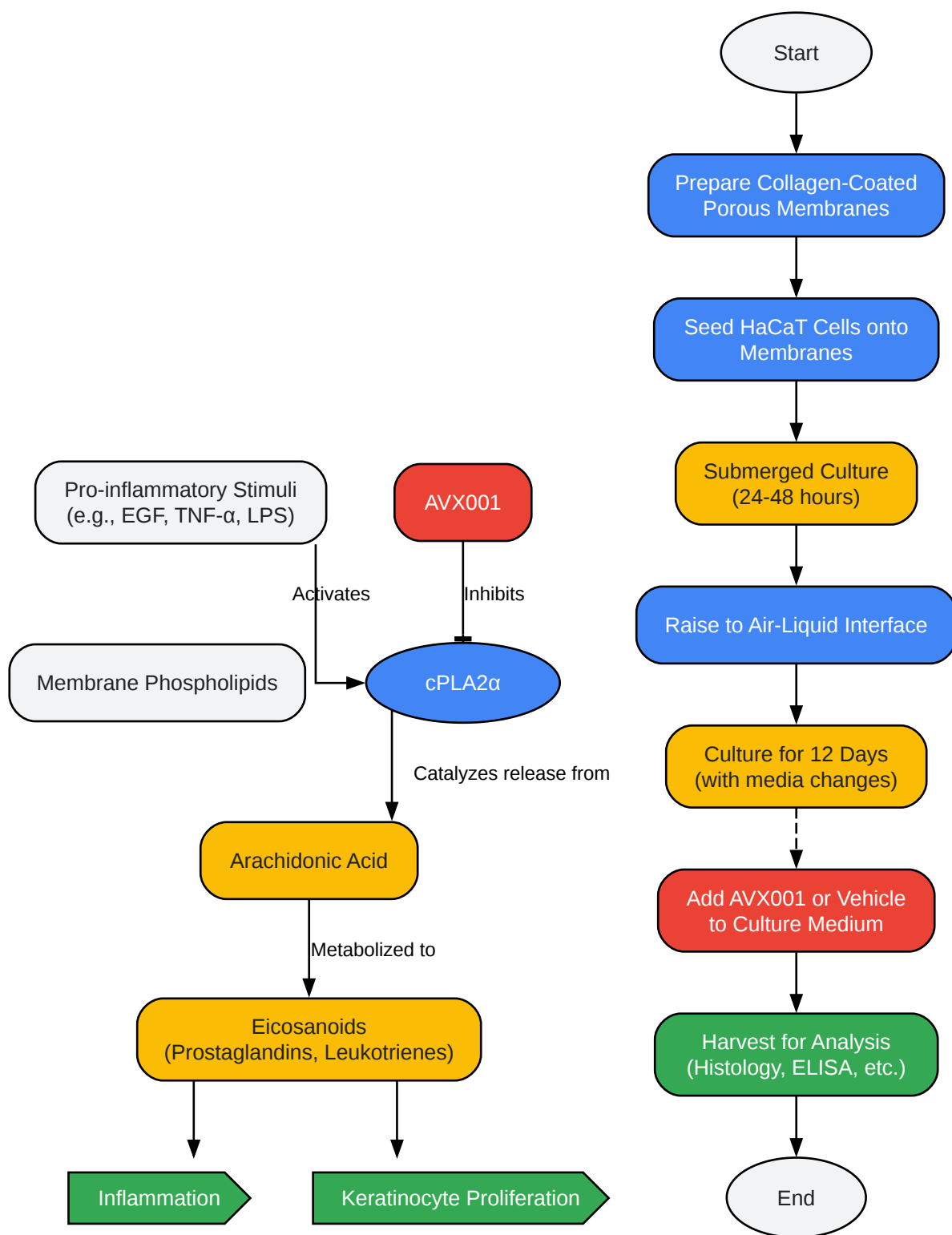
For Researchers, Scientists, and Drug Development Professionals

Introduction

AVX001 is a potent and selective inhibitor of cytosolic phospholipase A2 α (cPLA2 α), an enzyme that plays a crucial role in mediating inflammation and cellular proliferation.^{[1][2]} By inhibiting cPLA2 α , **AVX001** effectively reduces the release of arachidonic acid and the subsequent production of pro-inflammatory eicosanoids, such as prostaglandins.^{[1][3]} These application notes provide a comprehensive overview and detailed protocols for the utilization of **AVX001** in stratified epithelial culture models, a valuable tool for studying epidermal biology, disease modeling (e.g., psoriasis), and drug discovery.^{[1][4]}

Mechanism of Action

AVX001 exerts its effects by binding to the cPLA2 α enzyme, thereby inhibiting its catalytic activity.^[3] This action blocks the initial step in the eicosanoid synthesis pathway, leading to a reduction in inflammatory mediators.^{[1][3]} In stratified epithelial models, this inhibition has been shown to attenuate keratinocyte hyperproliferation and modulate inflammatory responses, making it a compound of interest for inflammatory skin conditions.^{[1][3]}



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References

- 1. cPLA2 α Enzyme Inhibition Attenuates Inflammation and Keratinocyte Proliferation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. researchgate.net [researchgate.net]
- 4. cpla2-enzyme-inhibition-attenuates-inflammation-and-keratinocyte-proliferation - Ask this paper | Bohrium [bohrium.com]
- To cite this document: BenchChem. [Application Notes and Protocols for AVX001 in Stratified Epithelial Culture Models]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665854#avx001-usage-in-stratified-epithelial-culture-models]

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